

Technical Guide: 2-Chloro-5-Fluorophenylacetic Acid & Amino Acid Analogs

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Compound of Interest

Compound Name: 2-Amino-2-(2-chloro-5-fluorophenyl)acetic acid

Cat. No.: B13047055

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Executive Summary

2-Chloro-5-fluorophenylacetic acid (2C5FPAA) represents a high-value scaffold in medicinal chemistry, distinguished by its specific halogenation pattern. The 2-chloro substituent provides steric bulk and lipophilicity (ortho-effect), while the 5-fluoro substituent blocks metabolic oxidation at a typically labile position, enhancing in vivo half-life.

This guide focuses on the transformation of this scaffold into two critical classes of amino acid analogs:

- The Phenylglycine Analog (α -amino): **2-Amino-2-(2-chloro-5-fluorophenyl)acetic acid**.
- The Phenylalanine Analog (homologated): 2-Amino-3-(2-chloro-5-fluorophenyl)propanoic acid.

These non-proteinogenic amino acids are critical bioisosteres used to constrain peptide conformation or modulate the potency of peptidomimetic drugs.

Chemical Profile & Halogen Effects[1][2]

The strategic placement of chlorine and fluorine atoms alters the physicochemical profile of the phenyl ring, affecting ligand-target binding kinetics.

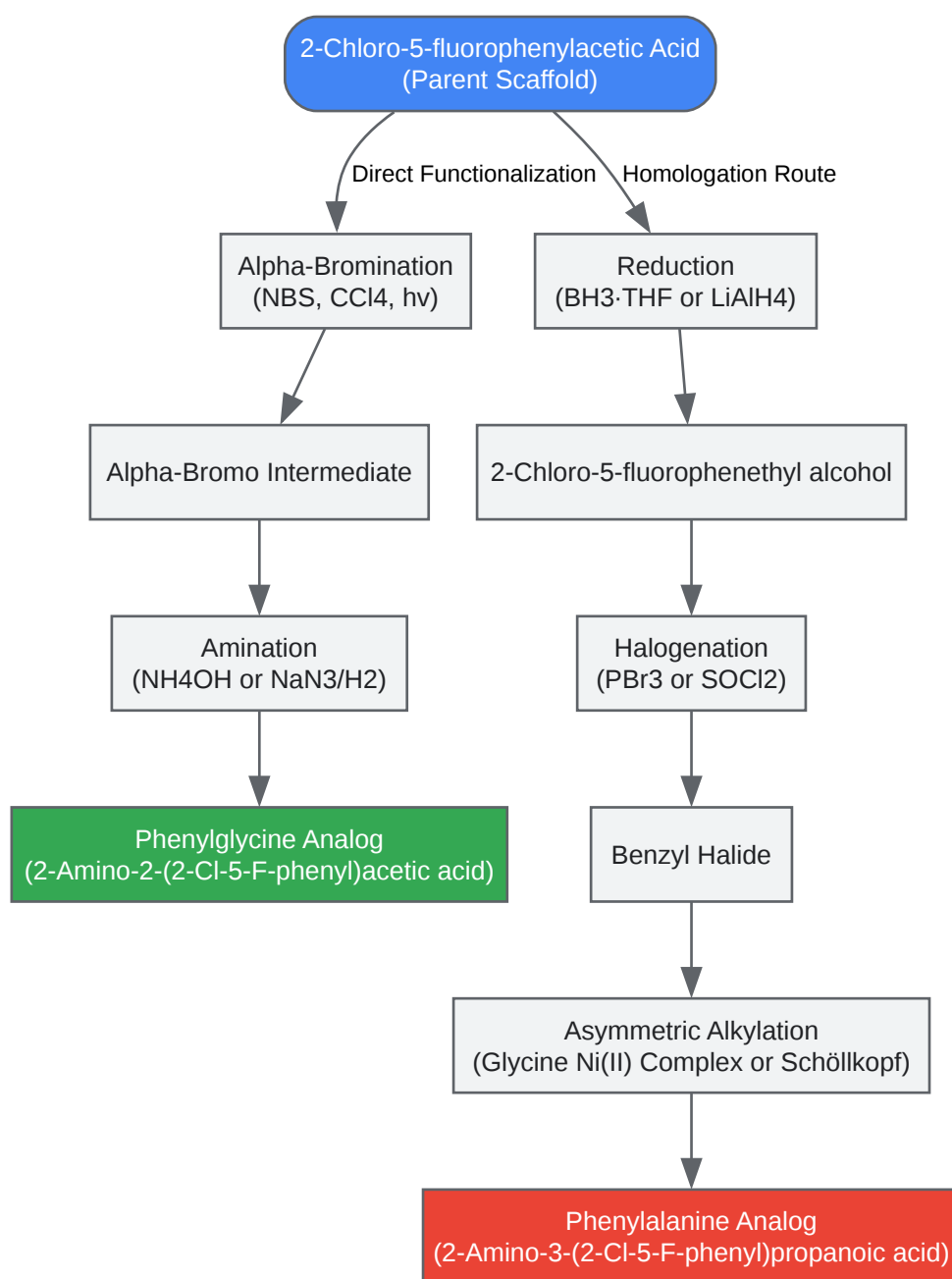
Property	Effect on Scaffold	Medicinal Chemistry Implication
2-Chloro (Ortho)	Steric hindrance; Torsion angle restriction	Forces the side chain out of planarity; restricts rotation in the active site (conformational lock).
5-Fluoro (Meta)	Electron withdrawal; Metabolic blocking	Prevents P450-mediated hydroxylation at the para/meta positions; increases metabolic stability.
Acidity (COOH)	Inductive acidification	The electron-deficient ring lowers the pKa of the carboxylic acid relative to unsubstituted phenylacetic acid.
Lipophilicity	Increased LogP	Enhances membrane permeability and blood-brain barrier (BBB) penetration.

Synthetic Architectures

The following sections detail the conversion of the parent acid into its amino acid analogs.

Workflow Visualization

The diagram below illustrates the divergent pathways to synthesize both the Phenylglycine and Phenylalanine analogs starting from the parent acid or its aldehyde precursor.



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Caption: Divergent synthesis of alpha-amino (Phenylglycine) and beta-amino (Phenylalanine) analogs.

Experimental Protocols

Protocol A: Synthesis of the Phenylglycine Analog

Target: **2-Amino-2-(2-chloro-5-fluorophenyl)acetic acid** Mechanism: Hell-Volhard-Zelinsky (HVZ) halogenation followed by nucleophilic substitution.

- Alpha-Bromination:
 - Charge a flame-dried flask with 2-chloro-5-fluorophenylacetic acid (10 mmol) and thionyl chloride (, 1.2 eq). Reflux for 1 hour to form the acyl chloride.
 - Add N-bromosuccinimide (NBS, 1.1 eq) and a catalytic amount of HBr (48%). Reflux in or trifluoroacetic acid for 4-6 hours.
 - Checkpoint: Monitor by TLC for the disappearance of the starting material. The product is the alpha-bromoacyl chloride.
 - Quench with methanol to form the methyl alpha-bromo-2-chloro-5-fluorophenylacetate.
- Amination:
 - Dissolve the alpha-bromo ester in THF/DMF (1:1).
 - Add sodium azide (, 1.5 eq) at 0°C and stir for 12 hours to form the alpha-azido ester.
 - Reduction: Subject the azido ester to Staudinger reduction (, THF/H₂O) or catalytic hydrogenation (, Pd/C) to yield the alpha-amino ester.
 - Hydrolysis: Treat with LiOH (2 eq) in THF/H₂O to liberate the free amino acid.

Protocol B: Synthesis of the Phenylalanine Analog

Target: **2-Amino-3-(2-chloro-5-fluorophenyl)propanoic acid** Mechanism: Phase-transfer catalyzed alkylation of a glycine equivalent.

- Precursor Preparation (Benzyl Halide):
 - Reduce 2-chloro-5-fluorophenylacetic acid to the phenethyl alcohol using Borane-THF complex ().
 - Correction: To get the phenylalanine structure, we need the benzyl halide, not phenethyl.
 - Corrected Route: Start from 2-chloro-5-fluorobenzaldehyde (reduction of the acid is inefficient for this; reduction of the acid gives phenethyl alcohol, which leads to homophenylalanine).
 - Alternative from Acid: Decarboxylative halogenation (Hunsdiecker) is risky.
 - Preferred Route: Reduce 2-chloro-5-fluorobenzoic acid or purchase 2-chloro-5-fluorobenzyl bromide.
- Asymmetric Alkylation (O'Donnell Method):
 - Reagents: N-(Diphenylmethylene)glycine tert-butyl ester (Glycine Schiff Base), 2-chloro-5-fluorobenzyl bromide, Cinchona alkaloid catalyst (e.g., O-allyl-N-(9-anthracenylmethyl)cinchonidinium bromide).
 - Procedure: To a mixture of the Glycine Schiff Base (1.0 eq) and catalyst (10 mol%) in toluene/CHCl₃ (7:3) at -78°C, add 50% KOH (aq).
 - Add 2-chloro-5-fluorobenzyl bromide (1.2 eq) dropwise.
 - Stir vigorously until consumption of the Schiff base (monitor by HPLC).
- Deprotection:
 - Treat the alkylated intermediate with 1M HCl in THF to hydrolyze the imine and the tert-butyl ester.
 - Purify via ion-exchange chromatography (Dowex 50W) to isolate the chiral amino acid.

Medicinal Chemistry Applications

Peptidomimetics

Incorporating these analogs into peptide chains creates "constrained peptides."

- **Proteolytic Stability:** The non-natural side chain prevents recognition by chymotrypsin-like proteases.
- **Conformational Biasing:** The 2-chloro substituent creates steric clash with the peptide backbone (i+1 residue), often inducing turn structures (e.g., -turns) which are critical for receptor binding in GPCR targets.

Bioisosteric Replacement

This moiety serves as a bioisostere for:

- **Phenylalanine:** In Enkephalin analogs to increase blood-brain barrier permeability.
- **Tyrosine:** Where the 5-F mimics the electronic pull of the hydroxyl group without the H-bond donation capability.

References

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- **2-Chloro-5-fluorophenylacetic acid Product Data.** Sigma-Aldrich. Physical properties and safety data for the parent scaffold.

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